

Technical Guide: Physical and Chemical Characteristics of 2,4-Dichlorophenoxyacetic acid-d3

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Compound of Interest

Compound Name: 2,4-D-d3

Cat. No.: B3044113

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of 2,4-Dichlorophenoxyacetic acid-d3 (**2,4-D-d3**). This deuterated analog of the widely used herbicide 2,4-D is a valuable tool in various research applications, including metabolic studies, environmental fate analysis, and as an internal standard in analytical chemistry. This document outlines its fundamental properties, details experimental protocols for their determination, and visualizes key related pathways and workflows.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of 2,4-Dichlorophenoxyacetic acid-d3. Due to the limited availability of specific experimental data for the deuterated form, values for the non-deuterated analog, 2,4-Dichlorophenoxyacetic acid (2,4-D), are provided for comparison where d3-specific data is not available.

Property	2,4-Dichlorophenoxyacetic acid-d3	2,4-Dichlorophenoxyacetic acid (for comparison)
Chemical Formula	C ₈ H ₃ D ₃ Cl ₂ O ₃ [1]	C ₈ H ₆ Cl ₂ O ₃ [2]
Molecular Weight	224.06 g/mol [1]	221.04 g/mol [2][3]
Appearance	Not explicitly specified; likely a white to light yellow powder	White to yellow crystalline powder
Melting Point	Data not available	136-140 °C
Boiling Point	Data not available	160 °C at 0.4 mmHg
Water Solubility	Data not available	Slightly soluble; 900 mg/L
Solubility in Organic Solvents	Data not available	Soluble in ethanol, acetone, and dioxane
CAS Number	202480-67-9	94-75-7

Experimental Protocols

This section details the methodologies for determining the key physical properties of 2,4-Dichlorophenoxyacetic acid-d3.

Melting Point Determination

Principle: The melting point is the temperature at which a solid transitions to a liquid. For a pure crystalline solid, this occurs over a narrow temperature range. This method utilizes a capillary tube heated in a calibrated apparatus.

Methodology:

- **Sample Preparation:** A small amount of dry, powdered 2,4-Dichlorophenoxyacetic acid-d3 is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) near the expected melting point.

- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded. This range is the melting point.
- **Replicates:** The determination is repeated at least twice for accuracy.

Boiling Point Determination

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For small sample volumes, a micro-boiling point determination method is employed.

Methodology:

- **Sample Preparation:** A small volume (a few milliliters) of liquid 2,4-Dichlorophenoxyacetic acid-d3 (if in liquid form, or dissolved in a high-boiling point solvent) is placed in a small test tube.
- **Capillary Inversion:** A sealed-end capillary tube is placed, open-end down, into the test tube.
- **Heating:** The test tube is gently heated in a heating block or oil bath.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the capillary tube. The heating is then discontinued. The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.
- **Pressure Correction:** The observed boiling point is corrected to standard atmospheric pressure if necessary.

Solubility Determination (Shake-Flask Method)

Principle: This method determines the equilibrium solubility of a compound in a specific solvent at a given temperature. It involves creating a saturated solution and then measuring the concentration of the dissolved solute.

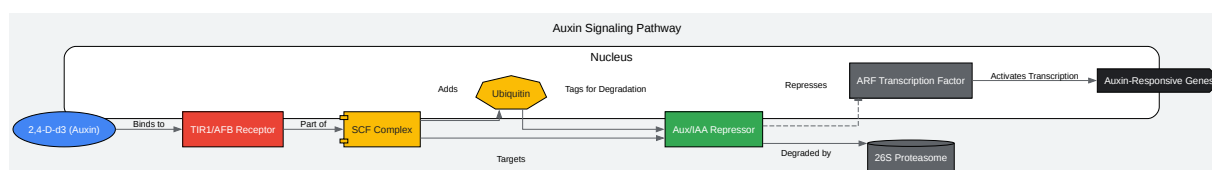
Methodology:

- **Sample Preparation:** An excess amount of solid 2,4-Dichlorophenoxyacetic acid-d3 is added to a known volume of the solvent (e.g., water, ethanol) in a sealed flask.
- **Equilibration:** The flask is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The undissolved solid is separated from the solution by centrifugation and/or filtration through a fine-pore filter.
- **Quantification:** The concentration of **2,4-D-d3** in the clear supernatant or filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with a mass spectrometry (MS) or UV detector. A calibration curve with known standards is used for accurate quantification.
- **Reporting:** The solubility is reported in units such as mg/mL or mol/L at the specified temperature.

Visualizations

Auxin Signaling Pathway

2,4-D and its deuterated analogs act as synthetic auxins, a class of plant growth regulators. They exert their herbicidal effects by overwhelming the natural auxin signaling pathway, leading to uncontrolled growth and ultimately, plant death. The core of this pathway involves the TIR1/AFB family of auxin receptors, the Aux/IAA transcriptional repressors, and the AUXIN RESPONSE FACTOR (ARF) transcription factors.

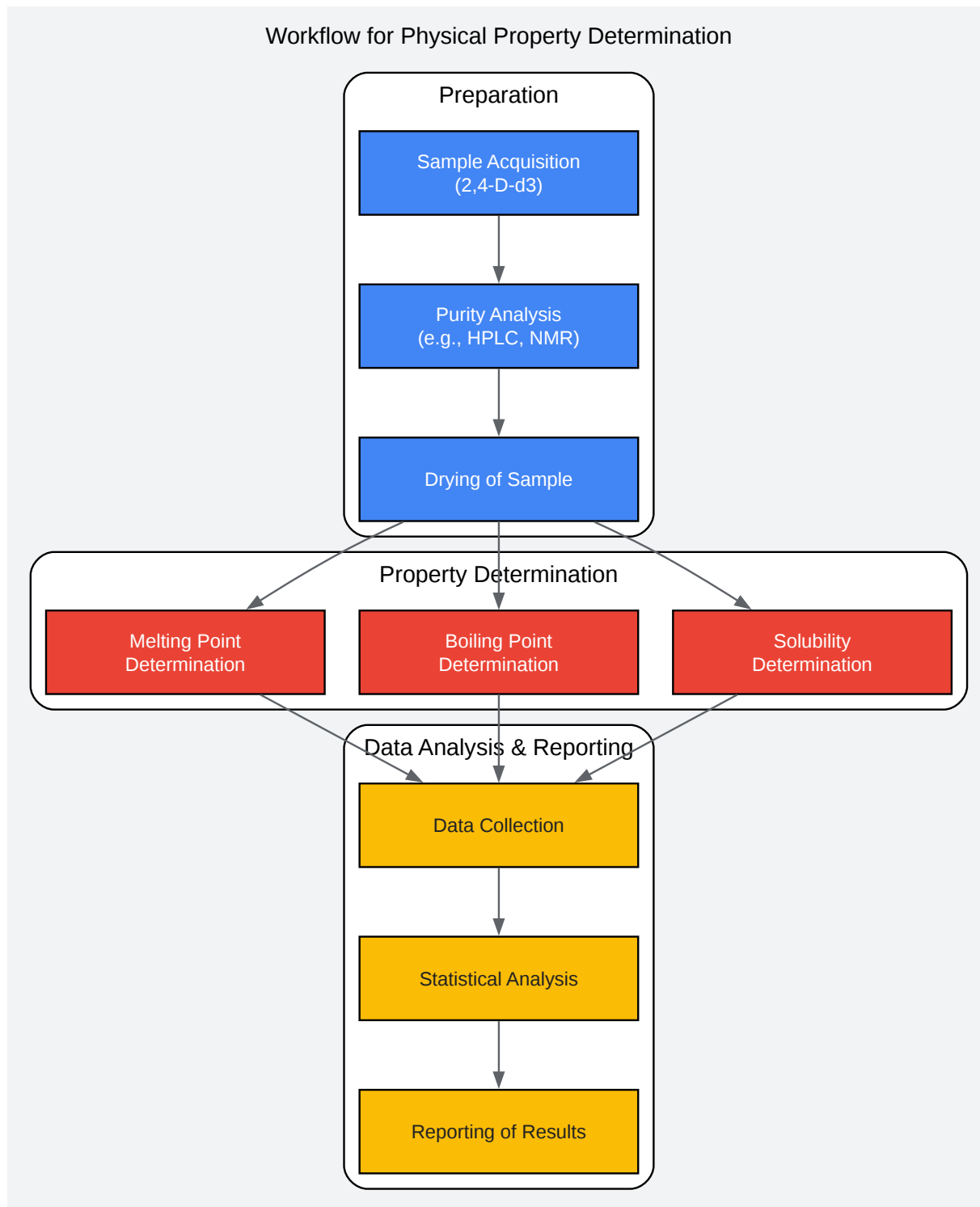


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Caption: Auxin signaling pathway initiated by **2,4-D-d3**.

Experimental Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the physical characteristics of a chemical compound like 2,4-Dichlorophenoxyacetic acid-d3.



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Caption: A generalized experimental workflow.

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